

The Discovery and Initial Isolation of Geranyl Propionate: A Technical Guide

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Compound of Interest

Compound Name: *Geranyl propionate*

Cat. No.: B1618796

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Abstract

Geranyl propionate ((2E)-3,7-dimethylocta-2,6-dien-1-yl propanoate) is a naturally occurring ester recognized for its characteristic fruity, rose-like aroma. While the specific date and discoverer of **geranyl propionate** remain elusive in scientific literature, its history is intrinsically linked to the late 19th-century exploration of essential oils and the rise of synthetic flavor and fragrance chemistry.^{[1][2]} This technical guide provides a comprehensive overview of the probable context of its discovery, methods for its isolation and synthesis, and its key physicochemical properties.

Historical Context and Discovery

The exact year of discovery for **geranyl propionate** is not well-documented in historical records.^[3] However, the timeline of its discovery can be inferred from the history of its constituent parts. The precursor alcohol, geraniol, was first isolated in 1871. This discovery was a significant step in the characterization of essential oils, such as those from geranium and palmarosa, in which geraniol is a major component.^[4]

The synthesis of flavor esters, in general, began in the mid-19th century, with the first artificial flavors being presented at the Crystal Palace exhibition in London in 1851.^[1] These early synthetic essences were often simple esters created to mimic natural fruit aromas.^{[1][5]} Given this context, it is highly probable that **geranyl propionate** was first synthesized in a laboratory

setting sometime after the isolation and characterization of geraniol in 1871. This would have been part of the broader scientific endeavor to create novel esters from available alcohols and carboxylic acids for the burgeoning flavor and fragrance industry.[\[2\]](#)

It is also possible that **geranyl propionate** was first identified as a natural product during the increasingly sophisticated analytical investigations of essential oils in the late 19th and early 20th centuries. It is a minor constituent of geranium oil (*Pelargonium graveolens*) and verbena oil, among others.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) However, its low concentration in these oils means its discovery would have depended on the analytical techniques of the era.

Natural Occurrence and Isolation

Geranyl propionate is found in a variety of plants, typically as a minor component of their essential oils.

Natural Source	Typical Concentration
Geranium Oil (<i>Pelargonium</i> sp.)	~0.1% - 1.0%
Lemon Verbena Oil	~0.2% - 0.3%
Wormwood Oil	~2.08%

Note: Concentrations can vary significantly based on plant cultivar, growing conditions, and distillation methods.

Experimental Protocol: Isolation from Natural Sources (General Method)

The initial isolation of **geranyl propionate** from essential oils would have likely been achieved through fractional distillation, a common technique for separating compounds with different boiling points.

Objective: To isolate **geranyl propionate** from a complex essential oil mixture.

Materials:

- Essential oil containing **geranyl propionate** (e.g., Geranium oil)

- Fractional distillation apparatus (including a fractionating column, condenser, and collection flasks)
- Heating mantle
- Vacuum pump (optional, for vacuum distillation)
- Gas chromatography-mass spectrometry (GC-MS) equipment for analysis

Methodology:

- The essential oil is placed in the distillation flask of the fractional distillation apparatus.
- The apparatus is assembled, ensuring all joints are secure.
- The oil is heated gently. As the temperature rises, components of the mixture will begin to vaporize according to their boiling points.
- The vapor rises through the fractionating column, where it undergoes successive condensations and vaporizations, enriching the vapor with the more volatile components.
- Fractions are collected at different temperature ranges. **Geranyl propionate** has a boiling point of approximately 252°C.[3]
- Each collected fraction is then analyzed using GC-MS to determine its composition and identify the fraction with the highest concentration of **geranyl propionate**.
- Further purification can be achieved by repeating the fractional distillation process on the enriched fraction.

Synthesis

The primary method for synthesizing **geranyl propionate** is the Fischer esterification of geraniol with propionic acid.

Experimental Protocol: Fischer Esterification of Geraniol

Objective: To synthesize **geranyl propionate** from geraniol and propionic acid.

Materials:

- Geraniol
- Propionic acid
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent (e.g., diethyl ether or dichloromethane)
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Methodology:

- In a round-bottom flask, equimolar amounts of geraniol and propionic acid are combined.
- A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.
- The flask is fitted with a reflux condenser and the mixture is heated under reflux for several hours to drive the reaction to completion.
- After cooling, the reaction mixture is transferred to a separatory funnel and washed with water, followed by a saturated sodium bicarbonate solution to neutralize the excess acid.
- The organic layer is separated, washed again with water, and then dried over anhydrous magnesium sulfate.
- The drying agent is removed by filtration, and the solvent is evaporated using a rotary evaporator to yield crude **geranyl propionate**.
- The product can be further purified by vacuum distillation.

Physicochemical Data

The following table summarizes the key physicochemical properties of **geranyl propionate**.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₂ O ₂	[3][10]
Molecular Weight	210.31 g/mol	[3]
CAS Number	105-90-8	[3][10]
Appearance	Colorless liquid	[3]
Odor	Fruity, rosy	[11]
Boiling Point	252°C	[3]
Density	~0.899 g/cm ³	[3]
Flash Point	113°C	[3]
Solubility	Insoluble in glycerol; soluble in most oils	[11]

Visualizations

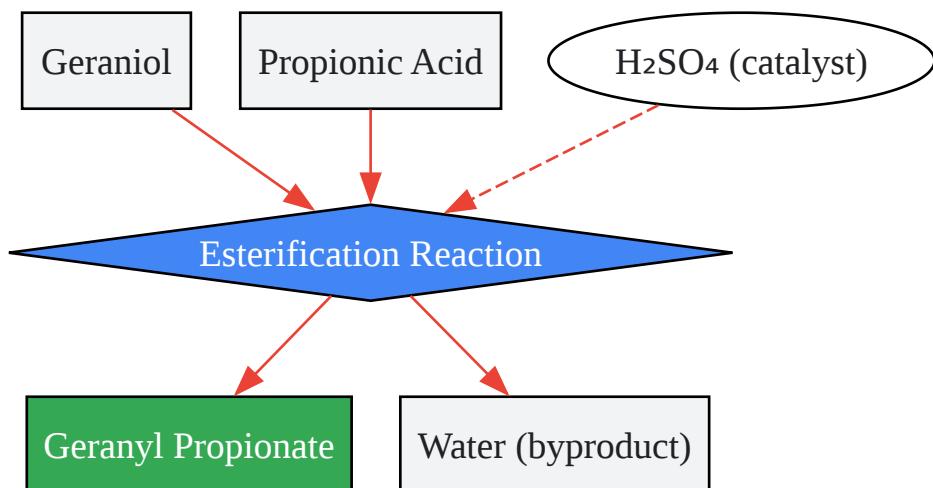
Natural Isolation Workflow



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Caption: Workflow for the isolation of **geranyl propionate** from natural plant sources.

Synthetic Pathway: Fischer Esterification



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